

Application Note: Large-Scale Synthesis of 4-Bromo-1,2-oxazol-3-ol

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Compound of Interest

Compound Name: 4-Bromo-1,2-oxazol-3-ol

CAS No.: 31561-94-1

Cat. No.: B1521367

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Executive Summary

This Application Note details a robust, scalable protocol for the synthesis of **4-Bromo-1,2-oxazol-3-ol** (CAS: 10559-00-9), a critical pharmacophore in the development of glutamate receptor ligands (AMPA/kainate agonists) and agrochemical intermediates.

Unlike bench-scale methods that often rely on expensive reagents (e.g., NBS) or hazardous solvents, this protocol utilizes a water-based "green" bromination strategy and a regioselective cyclization controlled by pH dynamics. The process is designed for reproducibility on a multigram to kilogram scale, prioritizing safety regarding the handling of hydroxylamine and elemental bromine.

Key Performance Indicators (KPIs)

Parameter	Specification
Overall Yield	65–75% (over 2 steps)
Purity (HPLC)	>98.5% (a/a)
Regioselectivity	>99:1 (4-bromo vs. 5-bromo/dibromo)
Safety Profile	Controlled exotherms; aqueous waste streams

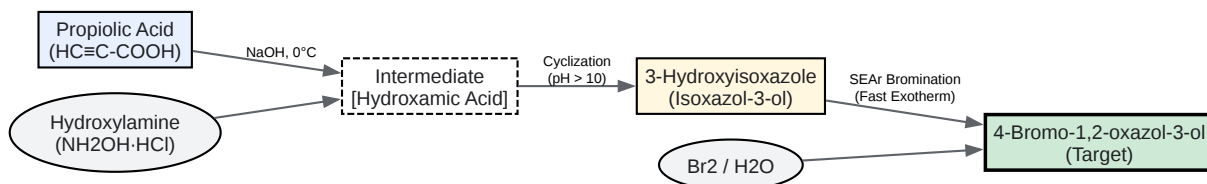
Strategic Analysis & Mechanism

The synthesis is executed in two distinct stages: the construction of the isoxazole core followed by electrophilic aromatic substitution.

Reaction Pathway

The synthesis begins with Propiolic Acid (or Ethyl Propiolate). The reaction with hydroxylamine is pH-sensitive. Under basic conditions, the formation of the hydroxamic acid intermediate is favored, which subsequently cyclizes to form the 3-hydroxyisoxazole (thermodynamically stable tautomer). Acidic conditions would favor the 5-isoxazolone isomer.

The second step utilizes the high electron density at the C4 position of the isoxazole ring for rapid bromination using elemental bromine in an aqueous medium.



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Figure 1: Synthetic pathway highlighting the critical intermediate and bromination step.

Safety & Hazard Management (Critical)

WARNING: This protocol involves Hydroxylamine Hydrochloride and Elemental Bromine.

- **Hydroxylamine Instability:** Free base hydroxylamine is thermally unstable and potentially explosive.
 - **Control:** Always use the Hydrochloride salt () and neutralize in situ at low temperatures ($<5^{\circ}\text{C}$). Never heat a concentrated solution of free hydroxylamine.
- **Bromine Handling:**

is highly corrosive and volatile.

 - **Control:** Use a pressure-equalizing addition funnel with a PTFE stopcock. Scrubber systems (sodium thiosulfate trap) must be connected to the reactor vent.
- **Exotherms:** Both the neutralization of hydroxylamine and the bromination reaction are highly exothermic.
 - **Control:** Active cooling (jacketed reactor) is mandatory.

Experimental Protocols

Protocol A: Synthesis of 3-Hydroxyisoxazole Core

Scale: 1.0 mol (Theoretical Output: ~85 g)

Reagents

- Propiolic Acid (95%): 70.05 g (1.0 mol)
- Hydroxylamine Hydrochloride: 76.4 g (1.1 mol)
- Sodium Hydroxide (NaOH): 120 g (3.0 mol) dissolved in 400 mL water
- Hydrochloric Acid (conc. 37%): ~250 mL
- Solvent: Water (Reaction), Ethyl Acetate (Extraction)[1]

Step-by-Step Procedure

- **Reactor Setup:** Equip a 2L jacketed glass reactor with an overhead stirrer, internal temperature probe, and addition funnel. Cool the jacket to -5°C .
- **Hydroxylamine Preparation:** Dissolve Hydroxylamine HCl (76.4 g) in water (150 mL) and charge to the reactor.
- **Neutralization (Critical):** Add the NaOH solution (400 mL) dropwise, maintaining internal temperature $< 10^{\circ}\text{C}$.
 - Note: 3 equivalents of NaOH are used: 1 eq to neutralize HCl, 1 eq to deprotonate propiolic acid, and 1 eq to maintain high pH for cyclization.
- **Addition of Substrate:** Add Propiolic Acid dropwise over 60 minutes. Maintain temperature at $0-5^{\circ}\text{C}$.
- **Cyclization:** Allow the mixture to warm to room temperature ($20-25^{\circ}\text{C}$) and stir for 4 hours.
 - Checkpoint: TLC (EtOAc:MeOH 9:1) should show consumption of starting material.
- **Acidification:** Cool the reactor back to 0°C . Slowly add conc. HCl until $\text{pH} < 1$. This precipitates the crude product or prepares it for extraction.^[1]
- **Isolation:**
 - Saturate the aqueous layer with NaCl.
 - Perform continuous liquid-liquid extraction with Ethyl Acetate for 12 hours.
 - Dry organic layer over

, filter, and concentrate in vacuo.
 - Yield: Expect ~60–70 g of off-white solid.

Protocol B: Regioselective Bromination (Aqueous Route)

Scale: 0.5 mol (Input: 42.5 g of 3-Hydroxyisoxazole)

Reagents

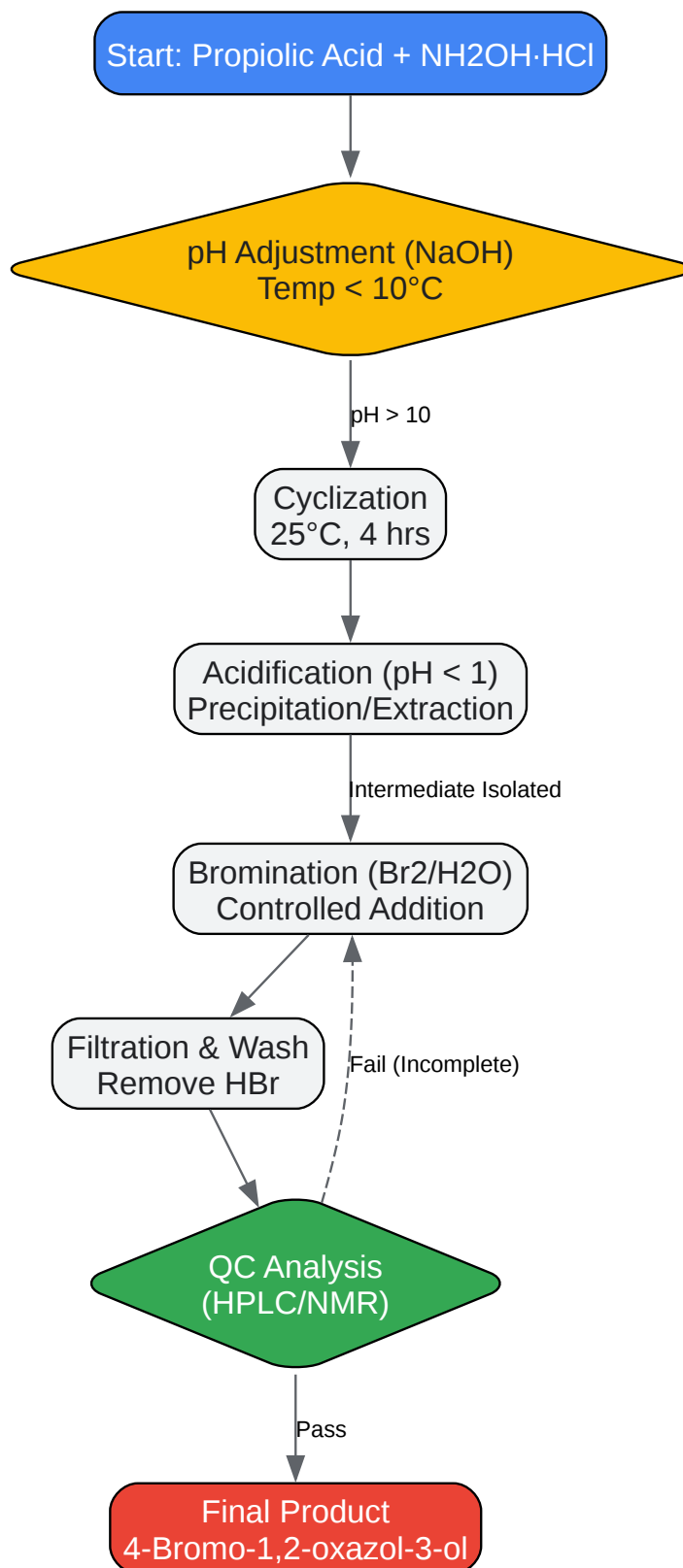
- 3-Hydroxyisoxazole (from Protocol A): 42.5 g (0.5 mol)
- Bromine ():
): 80.0 g (0.5 mol, ~26 mL)
- Water: 300 mL

Step-by-Step Procedure

- Dissolution: Charge 3-Hydroxyisoxazole and water (300 mL) to a 1L reactor. Stir until fully dissolved at 20°C.
- Bromine Addition: Charge Bromine to the addition funnel. Add dropwise over 45 minutes.
 - Observation: The reaction is instantaneous. The orange color of bromine will disappear rapidly upon contact with the solution.
 - Exotherm Control: Maintain temperature < 35°C. The product will begin to precipitate as a white/pale yellow solid during addition.
- Post-Reaction Stir: Stir for 30 minutes after addition is complete. The mixture should retain a faint yellow tint (slight excess).
- Quench: If the solution is dark orange, add minimal Sodium Bisulfite () solution until the color fades to pale yellow.
- Filtration: Filter the slurry under vacuum. The product has low water solubility in acidic media.
- Washing: Wash the filter cake with ice-cold water (2 x 50 mL) to remove residual HBr.
- Drying: Dry in a vacuum oven at 45°C for 12 hours.

Process Control & Validation

Workflow Visualization



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Figure 2: Process flow diagram from raw materials to validated product.

Analytical Specifications

Test	Method	Acceptance Criteria
Identity	¹ H-NMR (DMSO-d ₆)	Singlet at ~8.9 ppm (H-5). No H-4 signal. Broad OH/NH signal.
Purity	HPLC (C18, ACN:H ₂ O)	> 98.0% Area
Melting Point	Capillary	142–144°C (Lit. value check)
Appearance	Visual	White to off-white crystalline powder

Note on Tautomerism: In DMSO-d₆, the compound may show tautomeric equilibrium between the enol (3-OH) and keto (2H-one) forms. The chemical shift of the C5 proton is the diagnostic marker.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Step 1)	Incomplete cyclization due to low pH.	Ensure 3.0 eq of NaOH is used. The solution must be basic during the warming step.
Runaway Exotherm (Step 2)	Bromine addition too fast.	Stop addition. Cool reactor to 10°C. Resume at slower rate.
Product Color (Red/Brown)	Residual Bromine trapped in crystal lattice.	Wash filter cake thoroughly with dilute Sodium Bisulfite solution.
Oily Product	Impurities from Step 1 carried over.	Recrystallize crude 3-hydroxyisoxazole from water/ethanol before bromination.

References

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Sources

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